

Performance comparison of chelating resins for gold adsorption

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A Comparative Guide to Chelating Resins for Gold Adsorption

The recovery of gold from various solutions, including leachates from ores and electronic waste, is a critical process in metallurgy and recycling. Chelating resins offer a highly selective and efficient method for gold adsorption, presenting several advantages over traditional adsorbents like activated carbon, such as higher loading capacities and better performance in the presence of competing metals.^{[1][2]} This guide provides a comparative overview of the performance of different chelating and ion-exchange resins for gold adsorption, supported by experimental data and detailed protocols.

Performance Comparison of Gold Adsorption Resins

The selection of an appropriate resin for gold recovery depends on several factors, including its adsorption capacity, selectivity for gold over other metals (e.g., copper, nickel, zinc), and the ease of gold elution. The following table summarizes the performance of various resins based on data from recent studies.

Resin Type	Functional Group	Gold Adsorption Capacity	Selectivity	Elution Conditions	Reference
Purogold™ S992	Medium Base Anion Exchange	~4.2 kg/t	High selectivity for gold over copper, zinc, and nickel.[3]	Simple elution with an alkali solution like sodium hydroxide.[4]	[3][5]
Purogold™ A194	Strong Base Anion Exchange	1.70 mmol/g	High selectivity for gold over Al, Cu, Fe, Ni, and Zn.[6]	Elution with a mixture of thiourea and sulfuric acid.[6]	[6]
Dowex™ XZ-91419.00	Strong Base Anion Exchange	0.94 mmol/g	High selectivity for gold over Al, Cu, Ni, and Zn.[6]	Elution with a mixture of thiourea and sulfuric acid.[6]	[6]
Thiourea-Formaldehyde Resin	Thiourea	6.95 mmol/g	High adsorption capacity for Au(III) and Ag(I).	Can be eluted with a solution of 6% thiourea in 1mol/L HNO3.	
Lewatit® MonoPlus TP 214	Thiourea	High	Selective for gold in thiosulfate-thiourea lixiviant solutions.[7]	Not specified in the provided abstract.	[7]
Dowex™ M-4195	Bis-picolylamine	High	Selective for gold in thiosulfate-	Not specified in the	[7]

thiourea provided
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solutions.[7]

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of chelating resins for gold adsorption.

1. Batch Adsorption Equilibrium Studies

- Objective: To determine the maximum gold adsorption capacity of the resin.
- Procedure:
 - Prepare a series of standard gold solutions of known concentrations (e.g., from a gold chloride stock solution).
 - Accurately weigh a specific amount of the chelating resin (e.g., 0.1 g) and place it into flasks.
 - Add a fixed volume (e.g., 50 mL) of the gold standard solutions to each flask.
 - Agitate the flasks at a constant temperature (e.g., 25°C) for a predetermined time (e.g., 24 hours) to ensure equilibrium is reached.
 - After equilibration, filter the resin from the solution.
 - Analyze the remaining gold concentration in the filtrate using Atomic Adsorption Spectroscopy (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).
 - The amount of gold adsorbed by the resin is calculated by the difference between the initial and final gold concentrations in the solution.
 - The adsorption capacity (q_e) is calculated using the formula: $q_e = (C_0 - C_e) * V / m$ where C_0 and C_e are the initial and equilibrium concentrations of gold, V is the volume of the solution, and m is the mass of the resin.

2. Adsorption Kinetics Studies

- Objective: To determine the rate of gold adsorption.
- Procedure:
 - Prepare a gold solution of a known concentration.
 - Add a known mass of the resin to the solution at time $t=0$.
 - At regular time intervals (e.g., 5, 10, 20, 30, 60, 120 minutes), withdraw a small aliquot of the solution.
 - Analyze the gold concentration in each aliquot.
 - Plot the adsorption capacity versus time to determine the time required to reach equilibrium.

3. Selectivity Studies

- Objective: To evaluate the resin's ability to adsorb gold in the presence of competing metal ions.
- Procedure:
 - Prepare a multi-element standard solution containing gold and other metals of interest (e.g., copper, nickel, zinc, iron) at known concentrations.[\[6\]](#)
 - Perform batch adsorption experiments as described above using this multi-element solution.
 - Analyze the concentration of all metals in the solution before and after adsorption.
 - The distribution coefficient (K_d) for each metal is calculated as: $K_d = ((C_0 - C_f) / C_f) * (V / m)$ where C_0 and C_f are the initial and final concentrations of the metal ion, V is the volume of the solution, and m is the mass of the resin.

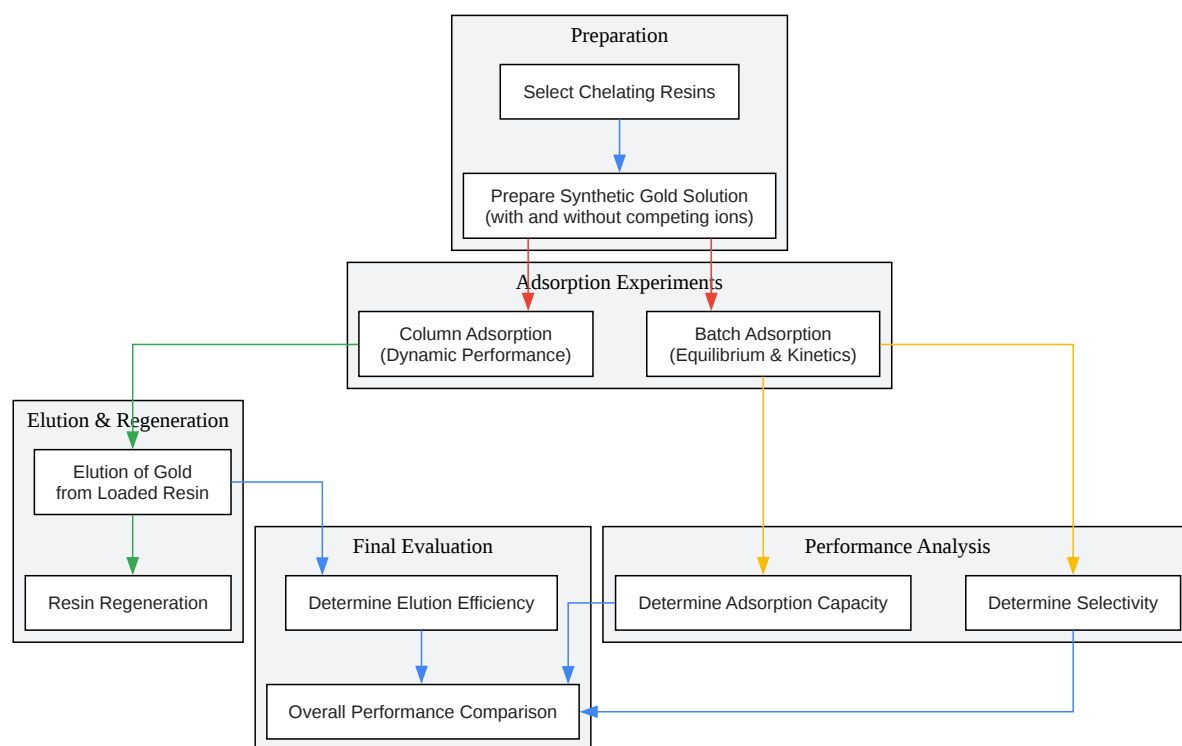
- The selectivity coefficient (α) of gold over another metal (M) is the ratio of their distribution coefficients: $\alpha(\text{Au/M}) = K_d(\text{Au}) / K_d(\text{M})$

4. Elution Studies

- Objective: To determine the efficiency of recovering the adsorbed gold from the resin.
- Procedure:
 - Load the resin with gold using the batch adsorption method.
 - After loading, separate the resin from the solution and wash it with deionized water to remove any unadsorbed gold.
 - Place the gold-loaded resin in a flask with a suitable eluent (e.g., a solution of 0.1 mol/L thiourea and 0.5 mol/L H_2SO_4).^[6]
 - Agitate the flask for a specific period.
 - Analyze the gold concentration in the eluent to determine the amount of gold recovered.
 - The elution efficiency is calculated as: $\text{Elution Efficiency (\%)} = (\text{Amount of gold in eluent} / \text{Amount of gold adsorbed on resin}) * 100$

Visualizing the Experimental Workflow

The following diagram illustrates the logical steps involved in comparing the performance of chelating resins for gold adsorption.



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Caption: Workflow for comparing chelating resin performance.

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